

LDN-209929 dihydrochloride solubility and stock solution preparation

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Compound of Interest

Compound Name: LDN-209929 dihydrochloride

Cat. No.: B2745620

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Application Notes and Protocols: LDN-209929 Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

LDN-209929 dihydrochloride is a potent and selective inhibitor of Haspin (Histone H3 associated protein kinase), a serine/threonine kinase crucial for proper mitotic progression.^[1] It exhibits high selectivity for Haspin over other kinases like DYRK2.^[1] Haspin's primary role is the phosphorylation of Histone H3 at threonine 3 (H3T3ph) during the G2/prophase stage of the cell cycle.^{[1][2]} This phosphorylation event is essential for the proper alignment of chromosomes at the metaphase plate and for sister chromatid cohesion.^{[3][4]} Inhibition of Haspin by LDN-209929 disrupts these processes, leading to mitotic defects and making it a compound of interest for cancer research and other therapeutic areas where cell division is a key factor.

These application notes provide detailed protocols for the solubilization of **LDN-209929 dihydrochloride** and the preparation of stock solutions for both in vitro and in vivo studies.

Chemical Properties

A summary of the key chemical properties of **LDN-209929 dihydrochloride** is provided in the table below.

Property	Value
Molecular Formula	C ₁₇ H ₁₉ Cl ₃ N ₂ OS
Molecular Weight	405.77 g/mol
Appearance	Yellow to orange solid
Purity	≥99%
CAS Number	1784281-97-5

Solubility and Stock Solution Preparation

Solubility Data

The solubility of **LDN-209929 dihydrochloride** has been determined in various solvents. It is crucial to use a newly opened, anhydrous solvent for optimal dissolution, especially with DMSO, as its hygroscopic nature can significantly impact solubility.[\[1\]](#)

Solvent	Solubility	Notes
DMSO	≥ 33.33 mg/mL (≥ 82.14 mM)	Requires ultrasonication and warming to 60°C for complete dissolution. [1]
In Vivo Vehicle	≥ 2.5 mg/mL (≥ 6.16 mM)	Vehicle composition: 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline.

Note: Specific solubility data in aqueous buffers such as water, ethanol, or PBS is not readily available. Based on its in vivo formulation, it is expected to have low aqueous solubility.

In Vitro Stock Solution Preparation (DMSO)

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **LDN-209929 dihydrochloride** powder

- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

Protocol:

- Weighing: Accurately weigh the required amount of **LDN-209929 dihydrochloride** powder. For 1 mL of a 10 mM stock solution, you will need 4.058 mg.
- Solvent Addition: Add the appropriate volume of DMSO to the vial containing the powder. For a 10 mM stock, the volume of DMSO required can be calculated using the following formula:
$$\text{Volume (mL)} = (\text{Mass (mg)} / 405.77 \text{ (g/mol)}) / 10 \text{ (mmol/L)} * 1000$$
- Dissolution: a. Vortex the solution vigorously for 1-2 minutes. b. Warm the solution to 60°C using a water bath or heat block for 5-10 minutes. c. Sonicate the solution in an ultrasonic bath for 10-15 minutes or until the solution is clear and all particulate matter is dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solutions as recommended in the storage section.

The following table provides quick calculations for preparing different concentrations of stock solutions:

Desired Concentration	Mass of LDN-209929 for 1 mL	Mass of LDN-209929 for 5 mL	Mass of LDN-209929 for 10 mL
1 mM	0.406 mg	2.029 mg	4.058 mg
5 mM	2.029 mg	10.145 mg	20.29 mg
10 mM	4.058 mg	20.29 mg	40.58 mg

In Vivo Stock and Working Solution Preparation

For animal studies, a multi-component vehicle is required to ensure the solubility and bioavailability of **LDN-209929 dihydrochloride**.

Materials:

- **LDN-209929 dihydrochloride** powder
- Anhydrous, high-purity DMSO
- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Protocol:

- Prepare a concentrated stock solution in DMSO. For example, prepare a 25 mg/mL stock solution in DMSO following the in vitro stock solution protocol.
- Prepare the vehicle mixture. In a sterile tube, add the components in the following order, ensuring to mix well after each addition: a. Add 400 μ L of PEG300. b. Add 50 μ L of Tween-80 and vortex to mix. c. Add 450 μ L of sterile saline and vortex to mix.
- Prepare the final working solution. To prepare a 1 mL working solution of 2.5 mg/mL, add 100 μ L of the 25 mg/mL DMSO stock solution to the 900 μ L of the prepared vehicle mixture.
- Final Mixing: Vortex the final solution thoroughly to ensure it is a clear and homogenous solution. This formulation should be prepared fresh before each use.

Storage and Stability

Proper storage is critical to maintain the activity of **LDN-209929 dihydrochloride**.

Form	Storage Temperature	Stability	Notes
Solid Powder	4°C	As per manufacturer's recommendations	Store in a dry, dark place.
DMSO Stock Solution	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.
DMSO Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [1]

Safety and Handling

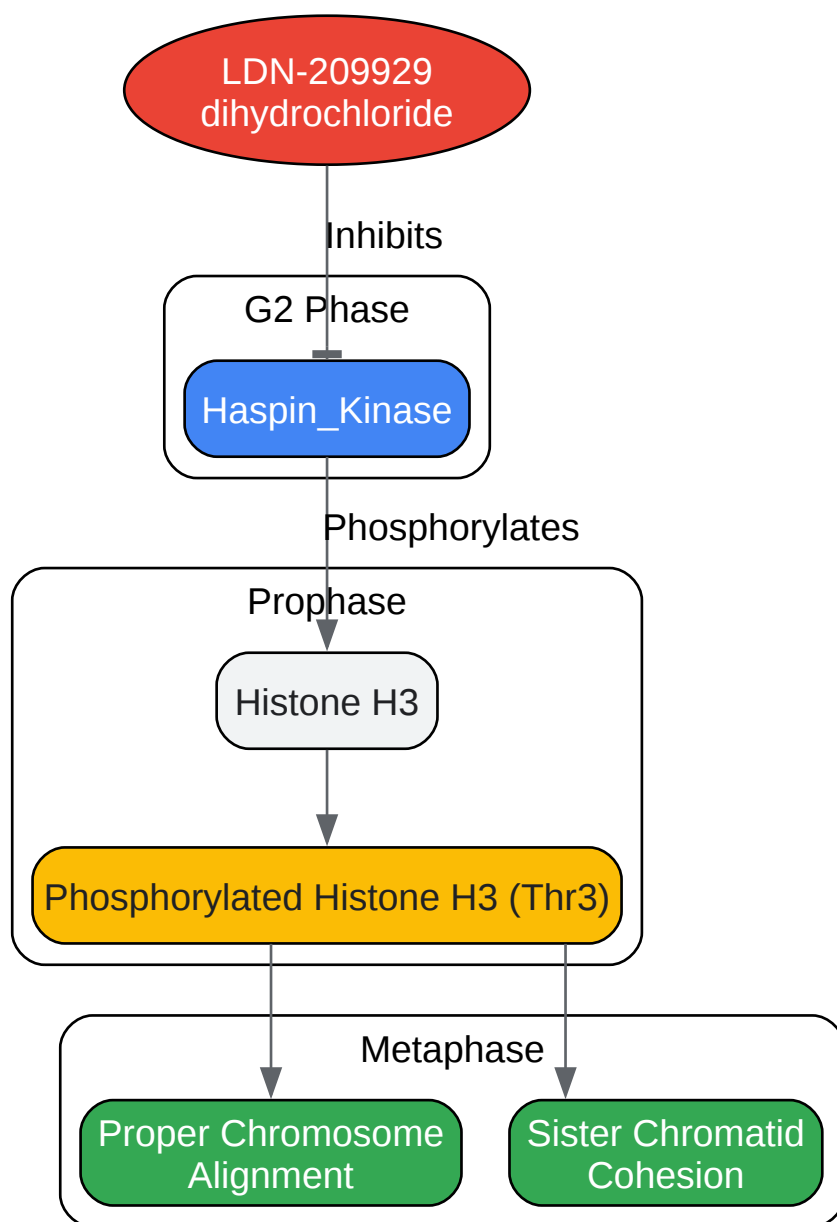
LDN-209929 dihydrochloride is a chemical compound for research use only. Standard laboratory safety precautions should be followed.

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and gloves when handling the compound.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualization of Pathways and Workflows

Haspin Kinase Signaling Pathway in Mitosis

The following diagram illustrates the role of Haspin kinase in mitosis, which is inhibited by LDN-209929.

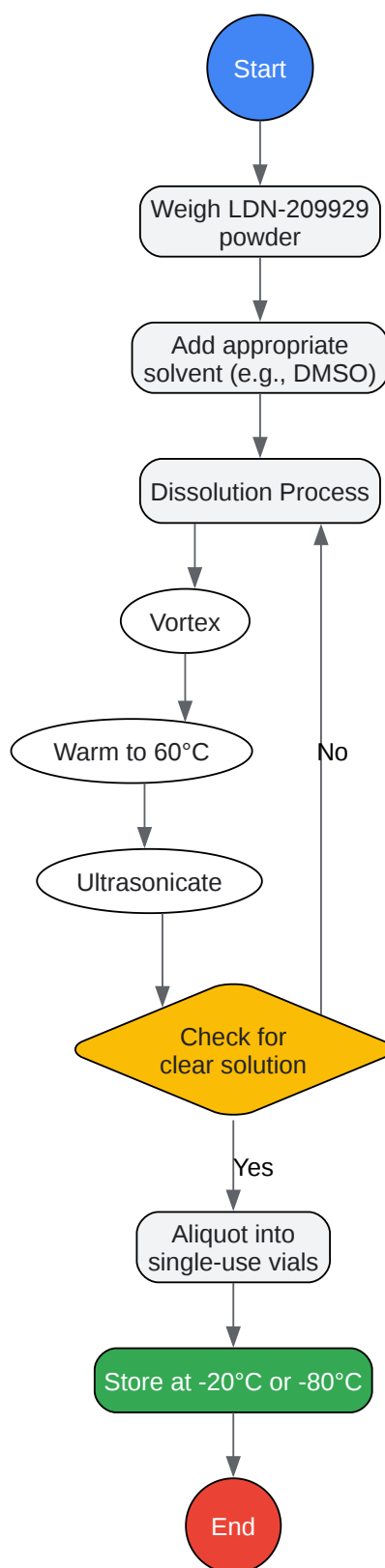


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Caption: Haspin Kinase Pathway Inhibition by LDN-209929.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the general workflow for preparing stock solutions of **LDN-209929 dihydrochloride**.



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Caption: Workflow for LDN-209929 Stock Solution Preparation.

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